

# Application Notes and Protocols for Bevonescein in Fluorescence-Guided Surgery

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## Compound of Interest

Compound Name: *Bevonescein*

Cat. No.: *B15553049*

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## Introduction

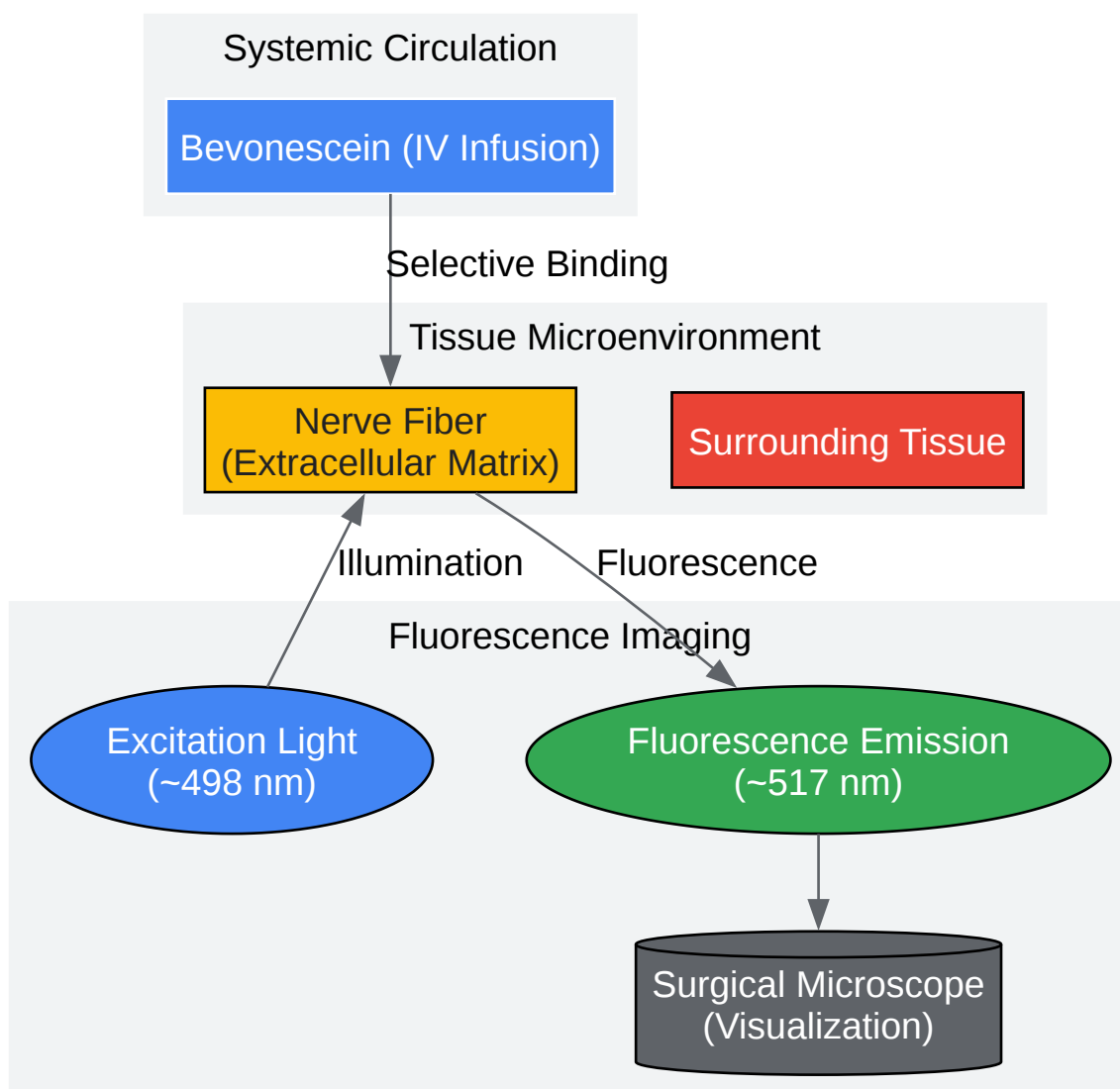
**Bevonescein** (also known as ALM-488) is a novel, investigational fluorescent imaging agent designed to provide real-time, intraoperative visualization of nerves.[1][2] Comprising a short-chain amino acid peptide conjugated to a fluorescein dye, **Bevonescein** selectively binds to the extracellular matrix of nerve tissue.[3][4] This targeted binding allows surgeons to distinguish nerves from surrounding tissue with high contrast, aiming to reduce the incidence of iatrogenic nerve injury during surgical procedures.[5] Unlike some nerve-targeting agents that rely on the myelin sheath, **Bevonescein's** mechanism allows it to label both healthy and degenerated nerve fibers.

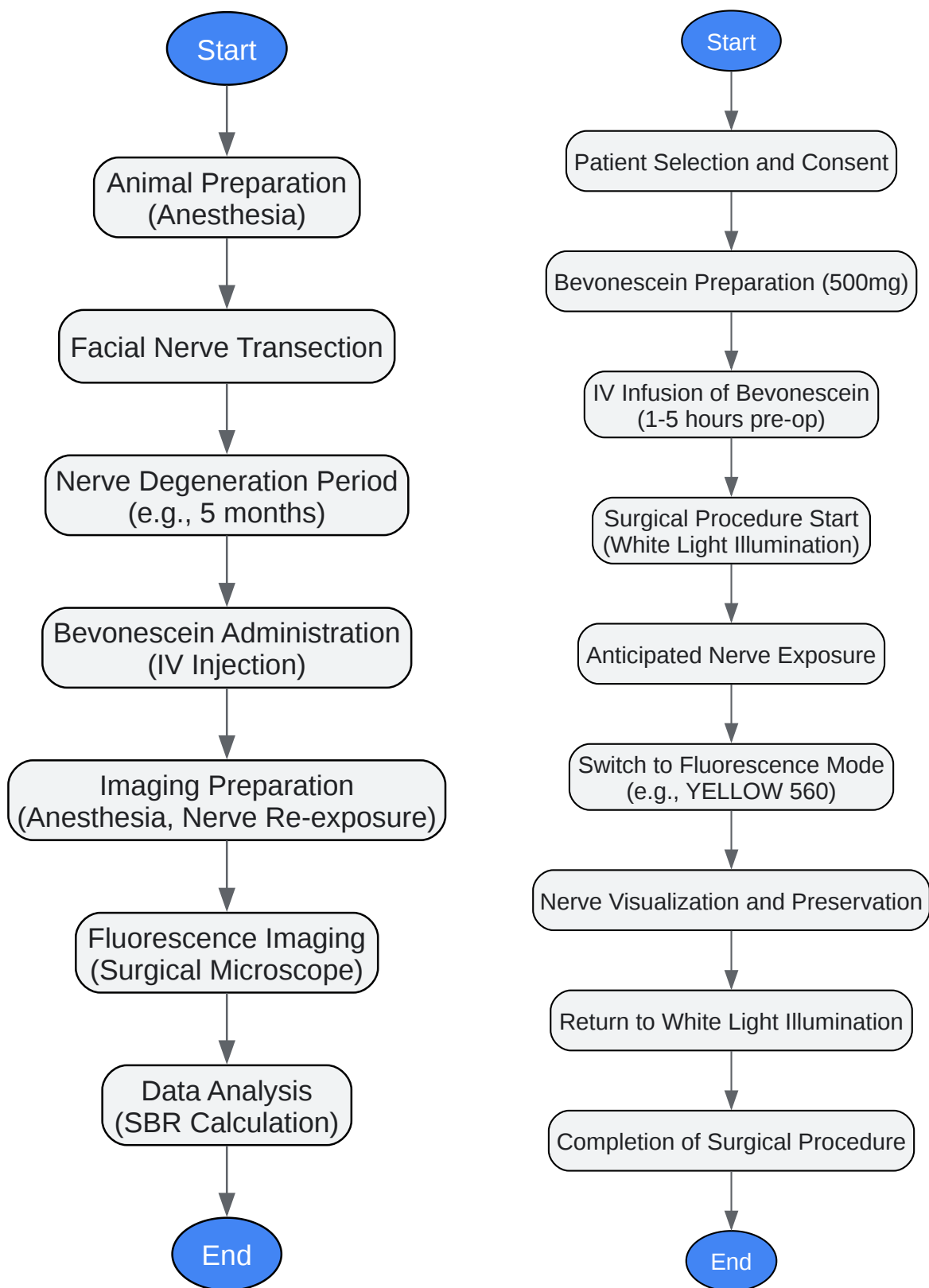
These application notes provide detailed protocols for the use of **Bevonescein** in both preclinical and clinical research settings for fluorescence-guided surgery.

## Mechanism of Action

**Bevonescein's** utility in fluorescence-guided surgery stems from its unique peptide component, which has a high affinity for the extracellular matrix of nerve tissue. Following intravenous administration, the **Bevonescein** conjugate circulates systemically and accumulates at nerve fibers. The conjugated fluorescein moiety is a well-established fluorophore that, when excited by light of a specific wavelength, emits a bright green-yellow

fluorescence, rendering the nerves visible under a surgical microscope equipped with an appropriate fluorescence imaging module.





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- To cite this document: BenchChem. [Application Notes and Protocols for Bevonescsein in Fluorescence-Guided Surgery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553049#how-to-use-bevonescsein-for-fluorescence-guided-surgery]

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